

Natural occurrence of "Methyl 1-cyclopentene-1-carboxylate" derivatives

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Compound of Interest

Compound Name: *Methyl 1-cyclopentene-1-carboxylate*

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The Natural Realm of Cyclopentene Carboxylates: A Focus on Jasmonates

A Technical Guide for Researchers, Scientists, and Drug Development Professionals

While "**Methyl 1-cyclopentene-1-carboxylate**" itself is not a documented naturally occurring compound, its core chemical structure is prevalent in a vital class of plant hormones known as jasmonates. This technical guide delves into the natural occurrence, biosynthesis, and biological significance of these cyclopentene carboxylate derivatives, with a primary focus on jasmonic acid and its methyl ester, methyl jasmonate. These compounds play a crucial role in plant defense and development, offering a rich area of study for researchers in various scientific disciplines.

Natural Occurrence of Jasmonates

Jasmonic acid (JA) and its volatile methyl ester, methyl jasmonate (MeJA), are ubiquitously distributed throughout the plant kingdom, from algae to angiosperms.^{[1][2]} They have also been isolated from certain fungi, such as the phytopathogenic fungus *Lasiodiplodia theobromae* (also known as *Botryodiplodia theobromae*), which is capable of producing significant quantities of jasmonates.^{[1][2]}

The concentration of jasmonates in plant tissues can vary significantly depending on the plant species, developmental stage, and in response to various environmental stimuli.^[3] For instance, mechanical wounding or herbivore attacks trigger a rapid increase in jasmonate levels as part of the plant's defense response.^{[3][4]}

The following table summarizes the quantitative data on the occurrence of jasmonic acid and methyl jasmonate in a selected plant species.

| Compound | Plant Species | Tissue | Concentration (µg/g fresh weight) | Reference |
|------------------|----------------|--------|--------------------------------------|----------------|
| Jasmonic Acid | Populus hybrid | Leaves | 2.6 | ^[5] |
| Methyl Jasmonate | Populus hybrid | Leaves | 1.3 | ^[5] |

Biosynthesis of Jasmonates

The biosynthesis of jasmonates is a well-characterized metabolic pathway that originates from α -linolenic acid, a common fatty acid found in plant cell membranes. The process is initiated in the chloroplasts and completed in the peroxisomes.

The key steps in the jasmonate biosynthetic pathway are:

- **Release of α -Linolenic Acid:** Phospholipases release α -linolenic acid from chloroplast membranes.
- **Oxygenation:** The enzyme lipoxygenase (LOX) catalyzes the addition of molecular oxygen to α -linolenic acid to form 13-hydroperoxyoctadecatrienoic acid (13-HPOT).^{[6][7]}
- **Dehydration and Cyclization:** Allene oxide synthase (AOS) and allene oxide cyclase (AOC) work in sequence to convert 13-HPOT into the cyclopentenone intermediate, 12-oxophytodienoic acid (OPDA).^{[6][7]}
- **Reduction:** OPDA is then transported to the peroxisome where it is reduced by OPDA reductase 3 (OPR3).^[7]

- β -Oxidation: A series of β -oxidation steps shorten the carboxylic acid side chain to produce jasmonic acid.[8]
- Methylation: Jasmonic acid can be converted to its volatile methyl ester, methyl jasmonate, by the enzyme S-adenosyl-L-methionine:jasmonic acid carboxyl methyltransferase.[9]

Below is a diagram illustrating the jasmonate biosynthetic pathway.



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A simplified diagram of the jasmonate biosynthetic pathway.

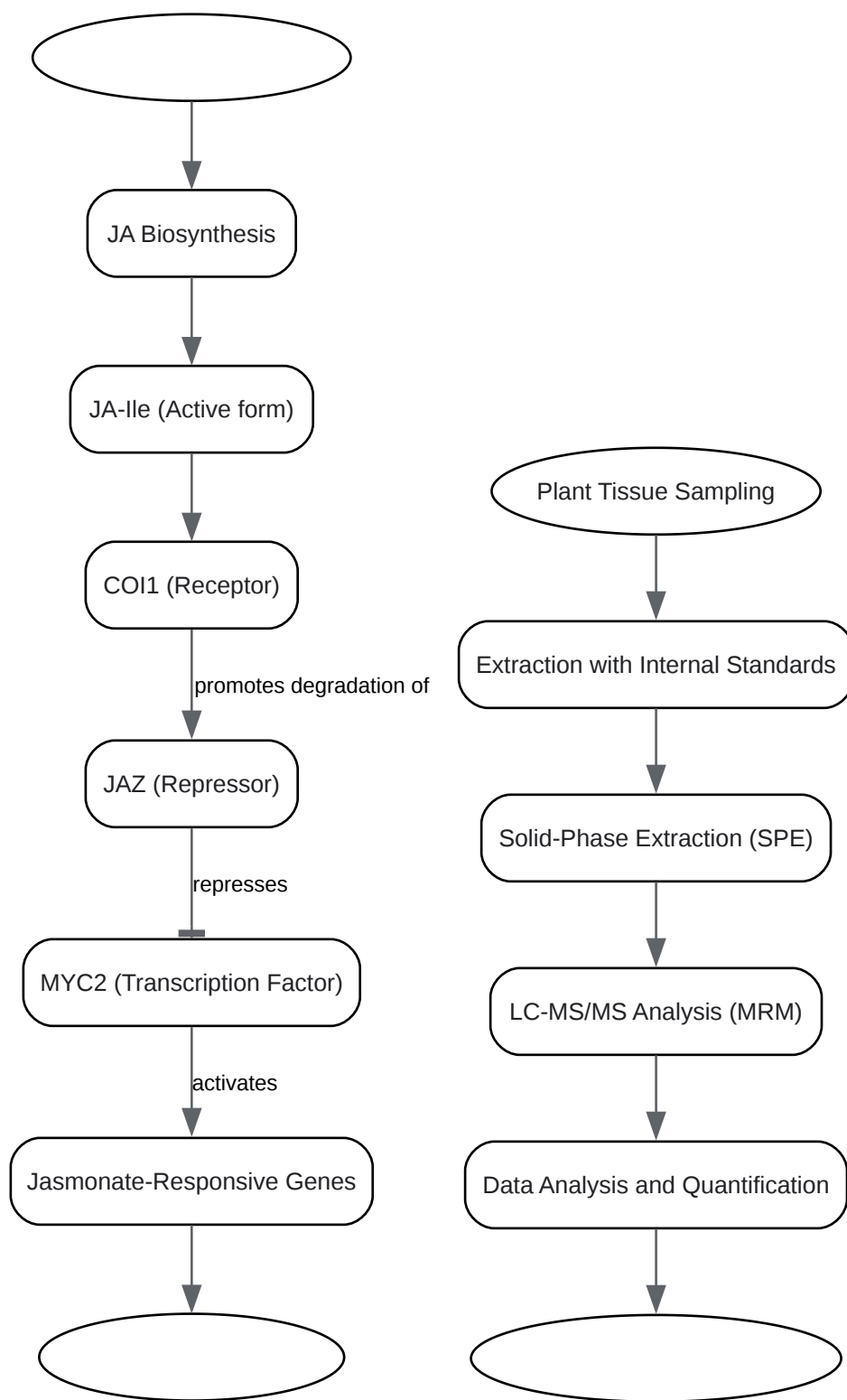
Biological Signaling and Function

Jasmonates are key signaling molecules in plants, regulating a wide array of physiological and developmental processes.[10] Their most well-documented role is in mediating plant defense responses against herbivores and pathogens.

Upon perception of a threat, the bioactive form, jasmonoyl-isoleucine (JA-Ile), binds to its receptor, an F-box protein called CORONATINE INSENSITIVE1 (COI1).[10][11] This binding event triggers the degradation of JASMONATE ZIM-domain (JAZ) repressor proteins.[10][11] The degradation of JAZ proteins releases transcription factors, such as MYC2, which then activate the expression of a large number of jasmonate-responsive genes involved in defense.[10]

The jasmonate signaling pathway is a complex network with multiple points of regulation and crosstalk with other hormone signaling pathways.

The following diagram illustrates the core components of the jasmonate signaling pathway.

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